

EGFR-IN-145 solubility and stability in DMSO

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Compound of Interest

Compound Name: EGFR-IN-145

Cat. No.: B10805567

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Technical Support Center: EGFR-IN-145

This technical support center provides guidance on the solubility and stability of **EGFR-IN-145** in Dimethyl Sulfoxide (DMSO). The following information is intended for researchers, scientists, and drug development professionals to ensure accurate and reproducible experimental results.

Solubility Data

Precise, experimentally determined solubility data for **EGFR-IN-145** in DMSO is not readily available in the public domain. However, data for a structurally similar EGFR inhibitor, EGFR-IN-1 hydrochloride, can provide a useful guideline. It is strongly recommended to perform in-house solubility tests for **EGFR-IN-145** to determine its precise solubility under your specific experimental conditions.^[1]

Solvent	Solubility	Notes
DMSO	≥ 60.7 mg/mL	Recommended for creating high-concentration stock solutions. ^[1]
Ethanol	Insoluble	Not a suitable solvent. ^[1]
Water	Insoluble	The compound is not soluble in aqueous solutions alone. Dilution of a DMSO stock into aqueous media is required for biological assays. ^[1]

Experimental Protocols

Preparing a High-Concentration Stock Solution in DMSO:

- **Weigh the Compound:** Accurately weigh the desired amount of **EGFR-IN-145** powder in a sterile microcentrifuge tube.
- **Add DMSO:** Add the appropriate volume of high-purity, anhydrous DMSO to the tube.^[1] Using high-purity DMSO is crucial to prevent compound degradation.^[1]
- **Dissolve the Compound:** Vortex the solution until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to facilitate dissolution, but avoid excessive heat.^[1]
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes in sterile, light-protected tubes to minimize freeze-thaw cycles. Store the aliquots at -20°C or -80°C.^[1]

Troubleshooting and FAQs

Q1: My **EGFR-IN-145** is not fully dissolving in DMSO. What should I do?

A1: Several factors can affect solubility. First, ensure you are using high-purity, anhydrous DMSO, as water content can impact solubility.^[1] You can try gentle warming (e.g., 37°C) and vortexing to aid dissolution.^[1] If the compound still does not dissolve, it's possible the solution is supersaturated. In this case, you may need to add more DMSO to decrease the concentration. It is always recommended to perform your own solubility tests to confirm the optimal concentration for your experiments.

Q2: I observed precipitation in my **EGFR-IN-145** DMSO stock solution after storage. Why did this happen and how can I resolve it?

A2: Precipitation of compounds from DMSO solutions upon storage, especially after freeze-thaw cycles, is a known issue.^[2] This can be due to the compound's intrinsic properties or absorption of water by DMSO, which can reduce solubility. To resolve this, you can try to redissolve the precipitate by gentle warming and vortexing. To prevent this, it is crucial to use anhydrous DMSO, store solutions in tightly sealed vials, and prepare small aliquots to minimize freeze-thaw cycles.^[1]

Q3: How stable is **EGFR-IN-145** in DMSO? How should I store my stock solutions?

A3: While specific stability data for **EGFR-IN-145** in DMSO is not available, general best practices for storing small molecule inhibitors in DMSO should be followed. For long-term storage, it is recommended to store aliquots of the DMSO stock solution at -20°C or -80°C in tightly sealed, light-protected vials.^[1] Repeated freeze-thaw cycles should be avoided as they can lead to compound degradation and precipitation.

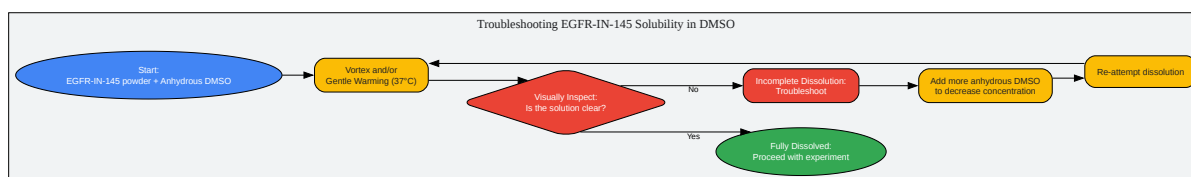
Q4: Can I use a DMSO stock solution of **EGFR-IN-145** that has been stored for a long time?

A4: The stability of compounds in DMSO can vary. While storage at low temperatures helps to preserve the compound, degradation can still occur over extended periods. For critical experiments, it is advisable to use freshly prepared stock solutions or to periodically check the integrity of older stocks using analytical methods such as HPLC or mass spectrometry.

Q5: What is the recommended final concentration of DMSO in my cell-based assays?

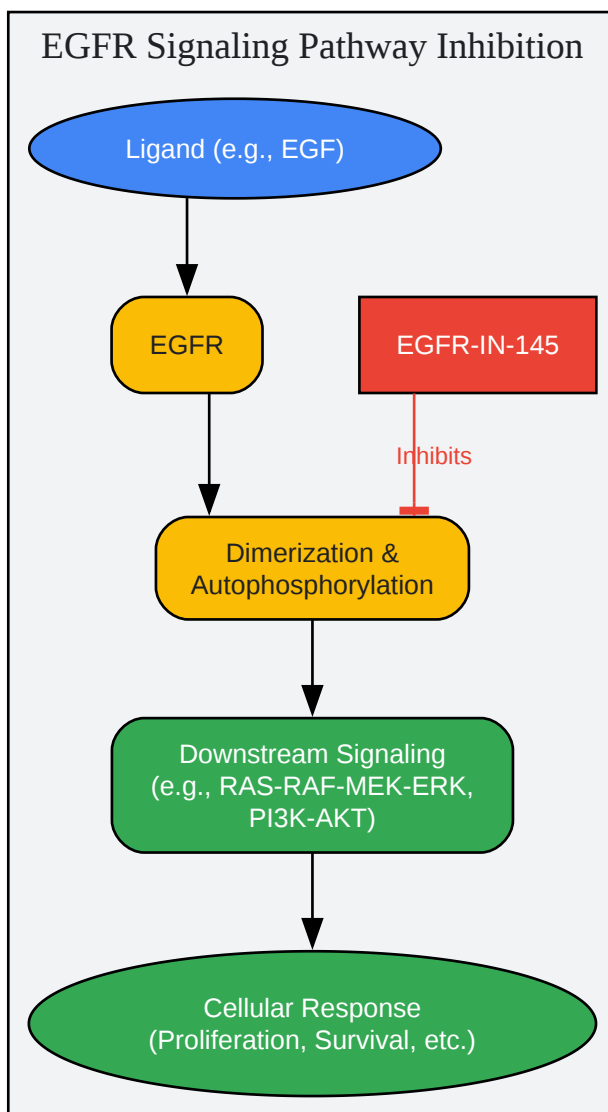
A5: DMSO can have cytotoxic effects and can interfere with cellular processes.^[3] It is generally recommended to keep the final concentration of DMSO in your cell culture medium below 0.5%, and ideally at or below 0.1%, to minimize these effects. You should always include a vehicle control (cells treated with the same final concentration of DMSO without the inhibitor) in your experiments to account for any effects of the solvent.

Visual Guides



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Caption: Troubleshooting workflow for dissolving **EGFR-IN-145** in DMSO.



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Caption: Simplified EGFR signaling pathway and the point of inhibition by **EGFR-IN-145**.

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